

Critical Safety and Data Integrity Notice: CAS Number Mismatch

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Compound of Interest

Compound Name:	8-methyl-3,4-dihydro-1H-naphthalen-2-one
CAS No.:	31701-18-5
Cat. No.:	B1586965

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To our valued researchers, scientists, and drug development professionals,

This document serves as a critical notification regarding the substance identified by CAS number 31701-18-5. Our initial investigation, prompted by a request for an in-depth guide on "3-(4-Chlorobenzoyl)-N-methyl-N'-[4-(N-methylcarbamoyl)cyclohexylmethyl]piperazine," has revealed a significant discrepancy.

The CAS number 31701-18-5 does not correspond to the complex piperazine derivative mentioned. Instead, it is unequivocally assigned to the compound 8-Methyl-2-tetralone.

Due to this fundamental mismatch in identification, we cannot, in keeping with our commitment to scientific integrity and safety, provide a technical guide on "3-(4-Chlorobenzoyl)-N-methyl-N'-[4-(N-methylcarbamoyl)cyclohexylmethyl]piperazine." The potential for providing inaccurate and dangerously misleading information is too great.

As a service to the scientific community and to illustrate the importance of accurate substance identification, we are providing a concise technical summary of the true compound associated

with CAS 31701-18-5: 8-Methyl-2-tetralone.

Technical Guide: 8-Methyl-2-tetralone (CAS 31701-18-5)

Substance Identification and Core Properties

8-Methyl-2-tetralone is a ketone derivative of tetralin. It is also referred to as 8-methyl-3,4-dihydronaphthalen-2(1H)-one[1].

Property	Value	Source
CAS Number	31701-18-5	[1][2]
Molecular Formula	C ₁₁ H ₁₂ O	[1]
Molecular Weight	160.21 g/mol	[1]
Synonyms	8-methyl-3,4-dihydronaphthalen-2(1H)-one	[1]

Known Hazards and Safety Precautions

While comprehensive toxicological data for 8-Methyl-2-tetralone is limited, available safety data sheets indicate the following potential hazards. It is crucial to handle this substance with appropriate care in a laboratory setting.

- **Primary Hazards:** At present, specific hazard statements are not widely available in the databases reviewed[1]. However, related tetralone compounds are known to be harmful if swallowed or inhaled[3][4].
- **Handling:** Use only under a chemical fume hood and ensure adequate ventilation[3][5]. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing[5]. Avoid getting the substance in the eyes, on the skin, or on clothing, and prevent ingestion and inhalation[3][5].
- **First Aid:**
 - **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen[1][3].

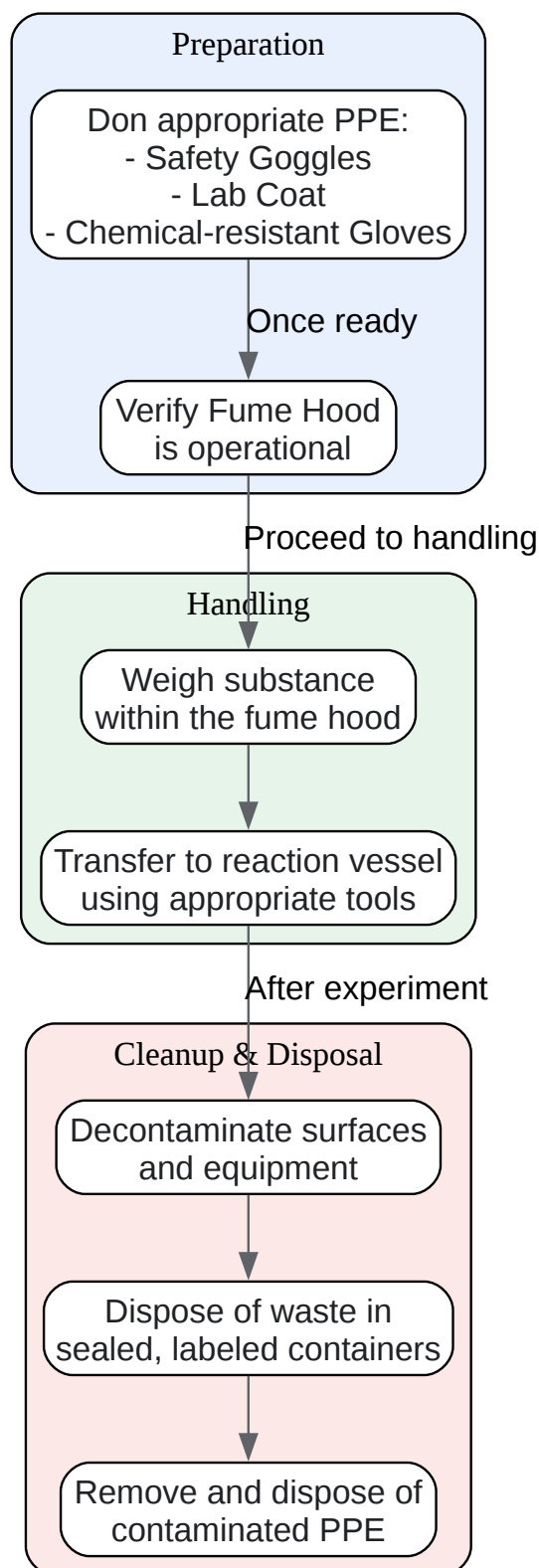
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water[1].
- Eye Contact: Rinse eyes with pure water for at least 15 minutes and consult a physician[1][3].
- Ingestion: Rinse mouth with water. Do not induce vomiting[1].

Stability and Reactivity

- Stability: The compound is stable under normal storage conditions[3].
- Incompatible Materials: Avoid strong oxidizing agents[5].
- Hazardous Decomposition: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide[5].

Experimental Protocols: Safe Handling Workflow

The following workflow is a mandatory minimum for the safe handling of 8-Methyl-2-tetralone in a research environment.



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Sources

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